

Personal protective equipment for handling 1-(Oxazol-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(Oxazol-2-yl)ethanone

Cat. No.: B1319422

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Essential Safety and Handling Guide for 1-(Oxazol-2-yl)ethanone

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(Oxazol-2-yl)ethanone**. The following procedures for operations and disposal are designed to ensure a safe laboratory environment.

Chemical Profile and Hazards

1-(Oxazol-2-yl)ethanone is an aromatic ketone.^[1] The Safety Data Sheet (SDS) identifies it as a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[2]

Hazard Identification

Hazard Statement	Classification	Precautionary Statement
H227	Combustible liquid	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
H302	Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help. P330: Rinse mouth.
H315	Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help. P362+P364: Take off contaminated clothing and wash it before reuse.
H319	Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
H335	May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors

or in a well-ventilated area.
P304+P340: IF INHALED:
Remove person to fresh air
and keep comfortable for
breathing. P319: Get medical
help if you feel unwell.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **1-(Oxazol-2-yl)ethanone**. The following table summarizes the required PPE.

PPE Item	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).[3][4]	Protects against skin irritation and absorption. Butyl gloves offer superior protection against ketones.[3][4]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[5]	Prevents eye irritation from splashes or vapors.[2][6][7]
Lab Coat	Standard laboratory coat.	Prevents skin contact with clothing.[5]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is recommended if dust or aerosols may be generated.[5]	Protects against respiratory tract irritation.[2][6][7]

Glove Selection for Ketone Handling

Glove Type	Protection Level Against Ketones
Butyl Rubber	Excellent
Nitrile Rubber	Good
Neoprene	Fair
Latex	Not Recommended

For enhanced protection, a combination of inner and outer gloves, such as nitrile and butyl gloves, can be utilized.[\[3\]](#)

Operational and Disposal Plans

Standard Operating Procedure for Handling

- Preparation: Ensure a well-ventilated work area, such as a chemical fume hood.[\[6\]](#)[\[7\]](#)
Assemble all necessary equipment and PPE before handling the chemical.
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above.
- Handling: Avoid direct contact with the skin and eyes.[\[6\]](#)[\[7\]](#) Avoid breathing in fumes, vapors, or mists.[\[2\]](#)[\[6\]](#)[\[7\]](#) Keep the container tightly closed when not in use.[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances and ignition sources.[\[6\]](#)

Spill Response Protocol

- Evacuation: Evacuate the immediate area in case of a large spill.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like paper towels.[\[8\]](#)
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a designated hazardous waste container.[\[8\]](#)

- Decontamination: Clean the spill area with a suitable laboratory detergent and water. All cleaning materials must also be disposed of as hazardous waste.[8]
- Reporting: Report the incident to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) office.[8]

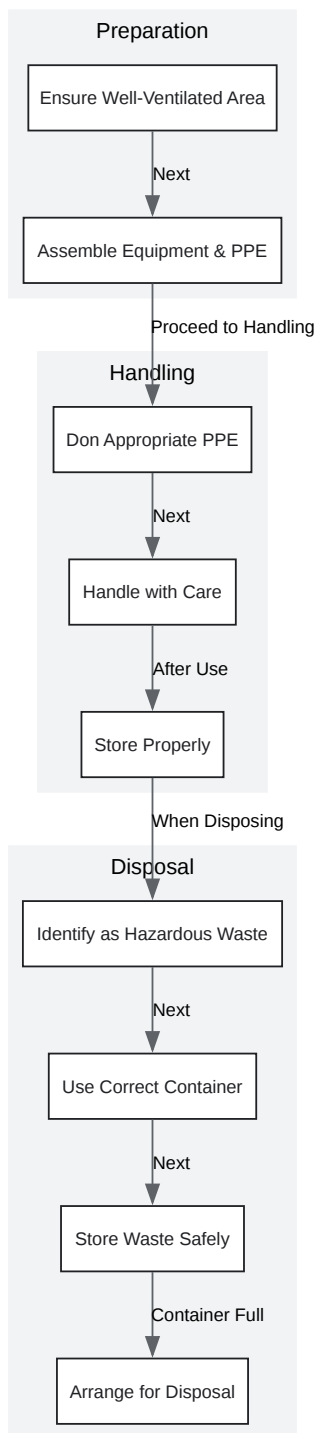
Disposal Plan

All waste containing **1-(Oxazol-2-yl)ethanone** must be treated as hazardous waste.[8]

- Waste Identification: Label all waste containing this compound as "Hazardous Waste" with the full chemical name.[8]
- Container Selection: Use a chemically compatible, leak-proof container with a secure lid, such as a high-density polyethylene (HDPE) container.[8]
- Waste Segregation: Do not mix with other waste streams. Store away from incompatible materials such as strong oxidizing agents.[5]
- Storage: Store the waste container in a designated satellite accumulation area within a secondary containment bin.[5][8]
- Disposal Request: When the container is nearly full (not exceeding 90% capacity), contact your institution's EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor.[8]

Workflow for Handling **1-(Oxazol-2-yl)ethanone**

Workflow for Handling 1-(Oxazol-2-yl)ethanone

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References

- 1. 1-(OXAZOL-2-YL)ETHANONE | 77311-07-0 [chemicalbook.com]
- 2. 1-(OXAZOL-2-YL)ETHANONE - Safety Data Sheet [chemicalbook.com]
- 3. shop.dqeready.com [shop.dqeready.com]
- 4. Gloves, Butyl Rubber | Flinn Scientific [flinnsci.com]
- 5. benchchem.com [benchchem.com]
- 6. aksci.com [aksci.com]
- 7. aksci.com [aksci.com]
- 8. benchchem.com [benchchem.com]
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